

An In-depth Technical Guide to 2,2-dimethyl-4-hydroxyhexanal

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Hydroxy-2,2-dimethylhexanal

Cat. No.: B13298217

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 2,2-dimethyl-4-hydroxyhexanal, a bifunctional organic molecule containing both an aldehyde and a secondary alcohol. Due to the limited availability of experimental data for this specific isomer, this guide synthesizes information from structurally related compounds and established principles of organic chemistry to present a predictive yet thorough profile. The guide covers the molecule's chemical identity, predicted physicochemical and spectroscopic properties, a plausible synthetic pathway, and essential safety and handling protocols. This document aims to serve as a foundational resource for researchers interested in the potential applications of this and similar β -hydroxy aldehydes in fine chemical synthesis, medicinal chemistry, and materials science.

Chemical Identity and Molecular Structure

2,2-dimethyl-4-hydroxyhexanal is a saturated aliphatic aldehyde with a hydroxyl group at the C-4 position. The presence of a gem-dimethyl group at the C-2 position is a notable structural feature that influences its reactivity and spectroscopic properties.

Molecular Formula: $C_8H_{16}O_2$

Molecular Weight: 144.21 g/mol

IUPAC Name: 2,2-dimethyl-4-hydroxyhexanal

Structure:

The core structure consists of a six-carbon chain with an aldehyde functional group defining C-1. The key functional groups that dictate its chemical behavior are the electrophilic aldehyde and the nucleophilic secondary hydroxyl group.

Physicochemical Properties (Predicted)

The following table summarizes the predicted physicochemical properties of 2,2-dimethyl-4-hydroxyhexanal. These values are estimated based on the properties of similar aliphatic hydroxy aldehydes and computational models.

Property	Predicted Value	Notes
Boiling Point	~180-200 °C	Expected to be higher than the corresponding alkane due to hydrogen bonding from the hydroxyl group.
Density	~0.95 g/cm ³	Typical for an aliphatic alcohol/aldehyde of this molecular weight.
Solubility	Moderately soluble in water; soluble in organic solvents (e.g., ethanol, acetone, diethyl ether).	The hydroxyl and aldehyde groups confer some water solubility, while the alkyl chain provides nonpolar character.
pKa (of OH group)	~16-18	Typical for a secondary alcohol.

Predicted Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of organic molecules. While experimental spectra for 2,2-dimethyl-4-hydroxyhexanal are not readily available, a predictive analysis based on the known chemical shifts of its constituent functional groups can be constructed.

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show distinct signals for the different hydrogen environments in the molecule.

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
Aldehyde (-CHO)	9.6 - 9.8	Triplet (t)	1H
Methylene (-CH ₂ -CHO)	2.3 - 2.5	Doublet (d)	2H
gem-Dimethyl (-C(CH ₃) ₂)	1.0 - 1.2	Singlet (s)	6H
Methylene (-CH ₂ -C(CH ₃) ₂)	1.5 - 1.7	Multiplet (m)	2H
Methine (-CH(OH)-)	3.6 - 3.9	Multiplet (m)	1H
Hydroxyl (-OH)	Variable (1.5 - 4.0)	Broad Singlet (br s)	1H
Methyl (-CH ₃)	0.9 - 1.0	Doublet (d)	3H

¹³C NMR Spectroscopy (Predicted)

The carbon NMR spectrum will provide information on the carbon skeleton of the molecule.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Aldehyde (-CHO)	200 - 205
Quaternary (-C(CH ₃) ₂)	40 - 45
Methine (-CH(OH)-)	65 - 70
Methylene (-CH ₂ -CHO)	50 - 55
Methylene (-CH ₂ -C(CH ₃) ₂)	30 - 35
gem-Dimethyl (-C(CH ₃) ₂)	20 - 25
Methyl (-CH ₃)	15 - 20

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum will show characteristic absorption bands for the aldehyde and hydroxyl functional groups.

Functional Group	Predicted Absorption Range (cm ⁻¹)	Description
O-H stretch (alcohol)	3200 - 3600	Broad
C-H stretch (alkane)	2850 - 3000	Strong
C=O stretch (aldehyde)	1720 - 1740	Strong, sharp
C-H stretch (aldehyde)	2720 and 2820	Two weak bands
C-O stretch (alcohol)	1050 - 1150	Strong

Potential Synthetic Pathways

A plausible and efficient method for the synthesis of 2,2-dimethyl-4-hydroxyhexanal would be through an aldol addition reaction. This reaction is a cornerstone of carbon-carbon bond formation in organic synthesis.

Retrosynthetic Analysis

A retrosynthetic analysis points to an aldol addition between propanal and 3,3-dimethylbutanal.



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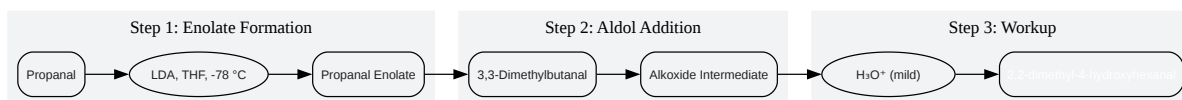
Caption: Retrosynthetic analysis of the target molecule.

Proposed Synthetic Protocol

Step 1: Enolate Formation The reaction is initiated by the deprotonation of propanal at the α -carbon using a suitable base, such as lithium diisopropylamide (LDA), to form the corresponding enolate.

Step 2: Aldol Addition The generated enolate then acts as a nucleophile, attacking the electrophilic carbonyl carbon of 3,3-dimethylbutanal.

Step 3: Workup A mild acidic workup protonates the resulting alkoxide to yield the final product, 2,2-dimethyl-4-hydroxyhexanal.



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Caption: Proposed synthetic workflow for 2,2-dimethyl-4-hydroxyhexanal.

Chemical Reactivity and Potential Applications

The bifunctional nature of 2,2-dimethyl-4-hydroxyhexanal opens up a range of possible chemical transformations and applications.

- **Oxidation:** The aldehyde can be selectively oxidized to a carboxylic acid, and the secondary alcohol can be oxidized to a ketone.
- **Reduction:** Both the aldehyde and hydroxyl groups can be reduced. For instance, reduction of the aldehyde would yield a diol.
- **Intramolecular Cyclization:** Under certain conditions, the hydroxyl group could attack the aldehyde to form a cyclic hemiacetal.^[1]
- **Derivatization:** The aldehyde and hydroxyl groups can be used as handles for further chemical modifications, making it a potentially useful building block in the synthesis of more complex molecules for pharmaceuticals or specialty polymers.

Safety and Handling

As with any chemical, proper safety precautions must be observed when handling 2,2-dimethyl-4-hydroxyhexanal. The following guidelines are based on the general properties of aliphatic aldehydes and alcohols.^{[2][3][4]}

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- **Ventilation:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors.^[3]
- **Fire Safety:** Aliphatic aldehydes can be flammable. Keep away from open flames and other ignition sources.^[5]
- **Skin and Eye Contact:** Avoid contact with skin and eyes. In case of contact, flush immediately with copious amounts of water. Aldehydes can be irritating to the skin and respiratory system.^{[2][6]}
- **Storage:** Store in a cool, dry, and well-ventilated place away from oxidizing agents.

Toxicity Profile (General for Aliphatic Aldehydes): Short-chain aliphatic aldehydes can be irritants to the respiratory tract, eyes, and skin.^[6] Some aldehydes have been shown to have genotoxic properties.^[7] Therefore, exposure should be minimized.

Conclusion

2,2-dimethyl-4-hydroxyhexanal represents an interesting, though not extensively studied, bifunctional molecule. This guide has provided a detailed, predictive overview of its chemical and physical properties, potential synthetic routes, and necessary safety precautions. The combination of an aldehyde and a secondary alcohol within a sterically hindered framework makes it a candidate for further investigation in various fields of chemical synthesis and drug discovery. The information presented here serves as a valuable starting point for any researcher or scientist looking to explore the chemistry and applications of this compound.

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